

# Recoflavone histopathological validation

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## Compound Focus: Recoflavone

CAS No.: 203191-10-0

Cat. No.: S541159

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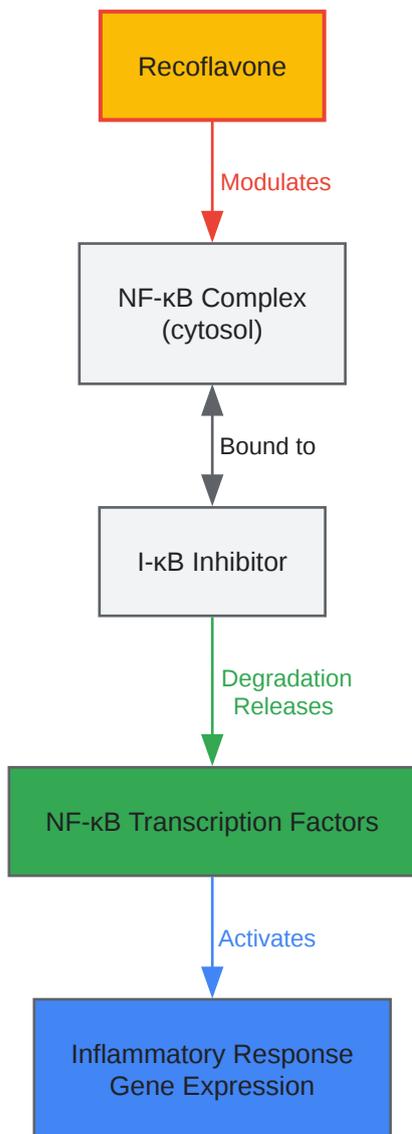
## Recoflavone Profile

The table below summarizes the core information available for **Recoflavone** from the DrugBank database [1].

Attribute	Description
Generic Name	Recoflavone [1]
Drug Status	Investigational [1]
Chemical Formula	C <sub>20</sub> H <sub>18</sub> O <sub>8</sub> [1]
Average Weight	386.356 g/mol [1]
Mechanism of Action	Acts as a modulator of the NF-κB signaling pathway, targeting subunits including c-Rel, RelB, p65, p100, and p105 [1].
Indications (Under Investigation)	Acute Gastritis, Chronic Gastritis, Dry Eye Syndrome [1]
External IDs	DA-6034 [1]

## Known Mechanisms and Pathways

**Recoflavone's** primary documented mechanism of action is the modulation of the **NF- $\kappa$ B (Nuclear Factor Kappa-Light-Chain-Enhancer of Activated B cells) signaling pathway** [1]. This pathway is a critical regulator of immune and inflammatory responses. The diagram below illustrates how **Recoflavone** interacts with this pathway based on available target information [1].



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## Research Context and Next Steps

The search results indicate a significant gap in publicly available data for **Recoflavone's** histopathological validation. Here is context for your research and suggestions for finding more detailed information:

- **Focus on Mechanism over Histopathology:** The retrieved data emphasizes **Recoflavone's** molecular mechanism (NF- $\kappa$ B modulation) [1] but lacks specific histopathological studies. This is common in early-stage research where mechanistic understanding precedes detailed tissue-level analysis.
- **Consult Specialized Databases:** To find more comprehensive data, search directly on official and specialized platforms:
  - **ClinicalTrials.gov:** Search for "DA-6034" or "**Recoflavone**" to find clinical trial protocols and potentially published results.
  - **PubMed / MEDLINE:** Use the compound name and synonyms to locate primary research articles.
  - **Google Patents:** Search for patent numbers like **WO2018204764A1** [2] which may contain detailed experimental data not published in journals.

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## References

1. : Uses, Interactions, Mechanism of... | DrugBank Online Recoflavone [go.drugbank.com]

2. Identification and targeted modulation of gene signaling ... [patents.google.com]

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